

introduction to BTZ black hole thermodynamics

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	BTZ	
Cat. No.:	B1192422	Get Quote

An In-depth Technical Guide to the Thermodynamics of BTZ Black Holes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed introduction to the thermodynamics of the Bañados-Teitelboim-Zanelli (**BTZ**) black hole, a foundational model in theoretical physics for understanding the interplay between gravity, quantum mechanics, and thermodynamics.

Introduction to the BTZ Black Hole

The **BTZ** black hole, discovered in 1992 by Máximo Bañados, Claudio Teitelboim, and Jorge Zanelli, is a solution to Einstein's field equations in (2+1)-dimensional spacetime with a negative cosmological constant.[1] Unlike its counterparts in higher dimensions, the **BTZ** black hole is asymptotically anti-de Sitter (AdS), not asymptotically flat.[2] Despite its lower-dimensional and topologically simpler nature, it exhibits a rich thermodynamic structure analogous to more complex black holes, making it an invaluable theoretical laboratory.[1]

The **BTZ** black hole is characterized by its mass (M), angular momentum (J), and a negative cosmological constant ($\Lambda = -1/\ell^2$), where ℓ is the AdS radius.[3] These parameters determine the geometry of the spacetime and, consequently, its thermodynamic properties.

Core Thermodynamic Properties

The thermodynamics of a **BTZ** black hole is defined by its fundamental physical properties, which are intrinsically linked. These properties are summarized in the table below.





Data Presentation: Quantitative Thermodynamic

Properties

Properties Property	Symbol	Formula	Notes
Mass	М	-	A fundamental parameter of the black hole.
Angular Momentum	J	-	A fundamental parameter of the black hole.
AdS Radius	ł	∧ = -1/ℓ²	Related to the negative cosmological constant Λ.
Outer Horizon Radius	r+	$r_{+}^{2} = (M\ell^{2}/2) * (1 + \sqrt{1} + (J/M\ell)^{2})$	The location of the event horizon.
Inner Horizon Radius	r-	$r^{-2} = (M\ell^2/2) * (1 - \sqrt{1} + (J/M\ell)^2)$	Present in rotating BTZ black holes.
Hawking Temperature	т_н	$T_H = (r_{+^2} - r_{-^2})/(2\pi \ell^2 r_{+})$	The thermal temperature of the black hole.[4]
Bekenstein-Hawking Entropy	S_BH	S_BH = (2πr+)/(4G₃)	Proportional to the circumference (area in 2+1D) of the event horizon. G ₃ is the 3D Newton's constant.
Angular Velocity at the Horizon	Ω_Η	$\Omega_{-}H = J/(2r+2)$	The rotational speed of the event horizon.
Heat Capacity	C_J	C_J = T_H (∂S_BH/ ∂T_H)_J	Describes the black hole's thermal stability.

Experimental Protocols: Theoretical Derivations



In the context of theoretical physics, "experimental protocols" correspond to the step-by-step derivations of key physical quantities.

Derivation of the Hawking Temperature

The Hawking temperature of a **BTZ** black hole can be derived by calculating the surface gravity (κ) at the event horizon. The temperature is then given by T H = $\kappa/(2\pi)$.

Methodology:

- Start with the **BTZ** Metric: The metric for a rotating **BTZ** black hole is given by: $ds^2 = -N(r)^2 dt^2 + N(r)^{-2} dr^2 + r^2 (d\phi + N^{\phi}(r)dt)^2$ where $N(r)^2 = -M + r^2/\ell^2 + J^2/(4r^2)$ and $N^{\phi}(r) = -J/(2r^2)$.
- Identify the Killing Vector: The event horizon is a Killing horizon, and the relevant Killing vector that is null at the horizon is $\xi = \partial_- t + \Omega_- H \partial_- \phi$.
- Calculate the Surface Gravity: The surface gravity κ is defined by the equation ξ[^]a ∇_a ξ[^]b = κ ξ[^]b evaluated at the horizon. For the BTZ black hole, this calculation yields: κ = (r₊² r₋²)/(ℓ²r₊)
- Determine the Hawking Temperature: Using the relation $T_H = \kappa/(2\pi)$, we arrive at the Hawking temperature: $T_H = (r_+^2 r_-^2)/(2\pi \ell^2 r_+)$

Derivation of the Bekenstein-Hawking Entropy and the First Law

The Bekenstein-Hawking entropy is derived from the area of the event horizon. The First Law of Black Hole Thermodynamics for a **BTZ** black hole relates changes in its mass to changes in its entropy and angular momentum.

Methodology:

• Bekenstein-Hawking Area-Entropy Relation: The entropy of a black hole is proportional to the area of its event horizon. In 2+1 dimensions, the "area" is the circumference of the horizon: A = $2\pi r_+$



- Calculate the Entropy: The Bekenstein-Hawking entropy is given by S_BH = A/(4G₃), where G₃ is the three-dimensional Newton's constant. This gives: S BH = $(2\pi r_+)/(4G_3) = \pi r_+/(2G_3)$
- Derive the First Law: The First Law of Black Hole Thermodynamics is expressed as: $dM = T_H dS_B H + \Omega_H dJ$

This can be verified by taking the expressions for M, T_H, S_BH, and Ω_H in terms of r_+ and r_- and performing the differentiation.

Microscopic Derivation of Entropy via the Cardy Formula

A significant achievement in theoretical physics is the microscopic derivation of the **BTZ** black hole entropy using the Cardy formula from two-dimensional conformal field theory (CFT). This provides a statistical mechanical origin for the black hole's entropy and is a key result of the AdS/CFT correspondence.[5]

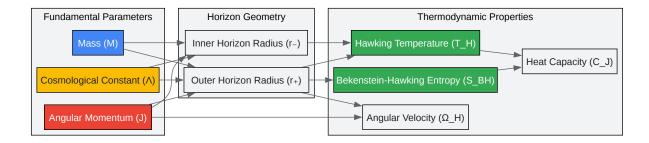
Methodology:

- AdS/CFT Correspondence: The AdS/CFT correspondence posits that a gravitational theory
 in an AdS spacetime is equivalent to a CFT on the boundary of that spacetime. For the BTZ
 black hole, the dual theory is a 2D CFT.[4]
- Cardy Formula: The Cardy formula provides the asymptotic density of states in a 2D CFT, from which the entropy can be calculated:[5] S = 2π √((c/6)(L₀ c/24)) where 'c' is the central charge of the CFT and L₀ is the eigenvalue of the Virasoro zero-mode operator (related to the energy).
- Identify CFT Parameters from Gravity: Brown and Henneaux showed that the central charge of the CFT dual to 3D AdS gravity is: $c = 3\ell/(2G_3)$
 - The energy L_0 is related to the mass of the **BTZ** black hole. For a non-rotating **BTZ** black hole, $L_0 = M\ell$.
- Calculate the Entropy: Substituting the expressions for 'c' and L₀ into the Cardy formula (in the large M limit), we obtain: $S = 2\pi \sqrt{((3\ell/(12G_3))(M\ell))} = 2\pi r_+/(4G_3)$ This result exactly



matches the Bekenstein-Hawking entropy, providing a microscopic explanation for the thermodynamic entropy of the **BTZ** black hole.[6]

Visualizations Logical Relationship of BTZ Black Hole Properties

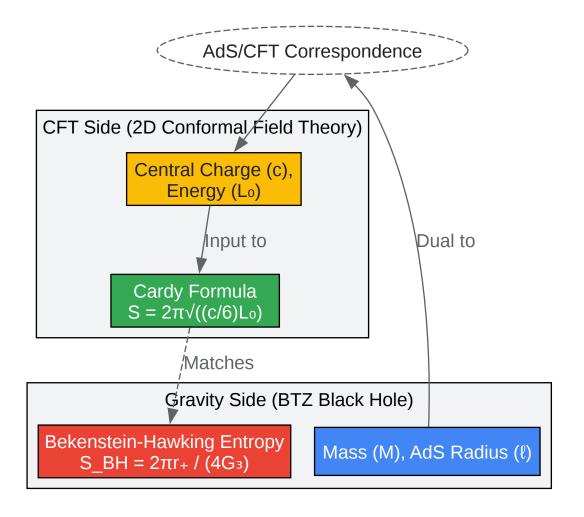


Click to download full resolution via product page

Caption: Logical flow from fundamental parameters to thermodynamic properties of a **BTZ** black hole.

Experimental Workflow: Microscopic Entropy Derivation





Click to download full resolution via product page

Caption: Workflow illustrating the derivation of **BTZ** black hole entropy via the AdS/CFT correspondence and the Cardy formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Black Hole Entropy from Dimensional Information: A First-Principles Derivation [zenodo.org]
- 2. arxiv.org [arxiv.org]



- 3. researchgate.net [researchgate.net]
- 4. journals.aps.org [journals.aps.org]
- 5. Cardy formula Wikipedia [en.wikipedia.org]
- 6. [0710.3009] Microscopic entropy of the charged BTZ black hole [arxiv.org]
- To cite this document: BenchChem. [introduction to BTZ black hole thermodynamics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192422#introduction-to-btz-black-hole-thermodynamics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com